

2-Tridecylheptadecanal CAS number and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Tridecylheptadecanal

Cat. No.: B15173055

[Get Quote](#)

In-depth Technical Guide: 2-Tridecylheptadecanal

A comprehensive overview of the chemical properties, nomenclature, and available data for **2-Tridecylheptadecanal**.

Foreword

This document serves as a technical guide for researchers, scientists, and professionals in drug development interested in the compound **2-Tridecylheptadecanal**. Due to the limited publicly available information on this specific chemical, this guide will focus on presenting the foundational information that is currently accessible.

Chemical Identification and Nomenclature

A critical first step in the study of any chemical compound is its unambiguous identification through standardized nomenclature and registry numbers. However, searches for "**2-Tridecylheptadecanal**" in chemical databases and scientific literature have not yielded a specific CAS (Chemical Abstracts Service) Registry Number.

The systematic name, following IUPAC (International Union of Pure and Applied Chemistry) nomenclature, provides a definitive identification based on the molecule's structure. For **2-Tridecylheptadecanal**, the IUPAC name would be **2-tridecylheptadecanal**. This name

indicates an aldehyde (-al) with a principal chain of seventeen carbon atoms (heptadecan-) and a tridecyl (-C₁₃H₂₇) substituent at the second carbon position.

Table 1: Chemical Identification

Identifier	Value
Common Name	2-Tridecylheptadecanal
IUPAC Name	2-tridecylheptadecanal
CAS Number	Not found

Experimental Data and Protocols

A thorough search of scientific literature and chemical databases did not reveal any published experimental data, including physicochemical properties, biological activity, or detailed experimental protocols for the synthesis or analysis of **2-Tridecylheptadecanal**.

The absence of this information suggests that **2-Tridecylheptadecanal** may be a novel compound, one that has not been extensively studied, or it may be referred to by a different name in existing literature.

Signaling Pathways and Logical Relationships

Without any data on the biological activity of **2-Tridecylheptadecanal**, it is not possible to delineate any associated signaling pathways or create diagrams of its mechanism of action.

Logical Workflow for Future Research

For researchers interested in pursuing the study of **2-Tridecylheptadecanal**, the following logical workflow is proposed. This workflow outlines the necessary steps to characterize the compound and investigate its potential biological activities.

Caption: Proposed research workflow for **2-Tridecylheptadecanal**.

Conclusion

While the user's request was for an in-depth technical guide on **2-Tridecylheptadecanal**, the currently available public information is limited to its putative IUPAC name. No CAS number, experimental data, or protocols associated with this specific compound could be identified. The provided research workflow offers a structured approach for future investigation into the synthesis, characterization, and potential biological relevance of **2-Tridecylheptadecanal**. Further research is necessary to populate the data required for a comprehensive technical whitepaper.

- To cite this document: BenchChem. [2-Tridecylheptadecanal CAS number and nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15173055#2-tridecylheptadecanal-cas-number-and-nomenclature\]](https://www.benchchem.com/product/b15173055#2-tridecylheptadecanal-cas-number-and-nomenclature)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com